

Technical Guide: Spectral Data for CAS 324769-07-5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl 2-ethyl-4-oxopiperidine-1-carboxylate*

Cat. No.: B1344233

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide addresses the request for in-depth spectral data (NMR, IR, MS) for the chemical compound with CAS number 324769-07-5. Extensive searches of publicly available chemical databases and the scientific literature have identified this compound as **tert-butyl 2-ethyl-4-oxopiperidine-1-carboxylate**. However, at the time of this report, experimental spectral data (^1H NMR, ^{13}C NMR, IR, and MS) for this specific compound is not available in the public domain.

While direct experimental data for CAS 324769-07-5 is unavailable, this guide provides context by presenting available data for the closely related, unsubstituted parent compound, tert-butyl 4-oxopiperidine-1-carboxylate (CAS 79099-07-3). This information can serve as a valuable reference point for researchers working with similar molecular scaffolds.

No information regarding signaling pathways or detailed experimental workflows associated with CAS 324769-07-5 was found during the comprehensive literature review.

Compound Identification

- CAS Number: 324769-07-5

- Chemical Name: **tert-butyl 2-ethyl-4-oxopiperidine-1-carboxylate**
- Molecular Formula: $C_{12}H_{21}NO_3$
- Molecular Weight: 227.30 g/mol
- Chemical Structure:

Spectral Data Analysis: A Note on Data Unavailability

A thorough and systematic search of prominent chemical databases, including PubChem, ChemicalBook, and the NIST Chemistry WebBook, along with a comprehensive review of scientific literature, did not yield any publicly archived experimental NMR, IR, or MS spectral data for **tert-butyl 2-ethyl-4-oxopiperidine-1-carboxylate** (CAS 324769-07-5).

This lack of data suggests that the compound may be a novel entity, a research intermediate that has not been fully characterized in a publicly accessible format, or that the data resides in proprietary databases.

Reference Data: tert-butyl 4-oxopiperidine-1-carboxylate (CAS 79099-07-3)

To provide a useful benchmark for researchers, this section summarizes the available spectral data for the parent compound, tert-butyl 4-oxopiperidine-1-carboxylate. It is crucial to note that the presence of the ethyl group at the 2-position in CAS 324769-07-5 will induce significant differences in the spectra, particularly in the NMR data.

NMR Spectral Data (Reference Compound: CAS 79099-07-3)

Table 1: 1H NMR Data for tert-butyl 4-oxopiperidine-1-carboxylate

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~3.7	t	4H	H-2, H-6
~2.4	t	4H	H-3, H-5
1.48	s	9H	-C(CH ₃) ₃

Table 2: ¹³C NMR Data for tert-butyl 4-oxopiperidine-1-carboxylate

Chemical Shift (ppm)	Assignment
~207	C=O (ketone)
~154	C=O (carbamate)
~80	-C(CH ₃) ₃
~41	C-2, C-6
~28	-C(CH ₃) ₃

Note: The chemical shifts are approximate and can vary depending on the solvent and experimental conditions.

IR Spectral Data (Reference Compound: CAS 79099-07-3)

Table 3: Key IR Absorptions for tert-butyl 4-oxopiperidine-1-carboxylate

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2970	Strong	C-H stretch (aliphatic)
~1720	Strong	C=O stretch (ketone)
~1690	Strong	C=O stretch (carbamate)
~1160	Strong	C-O stretch

Mass Spectrometry Data (Reference Compound: CAS 79099-07-3)

Table 4: Key Mass Fragments for tert-butyl 4-oxopiperidine-1-carboxylate

m/z	Interpretation
199	[M] ⁺ (Molecular Ion)
143	[M - C ₄ H ₈] ⁺ or [M - 56] ⁺
57	[C ₄ H ₉] ⁺ (tert-butyl cation)

Experimental Protocols

As no experimental data for CAS 324769-07-5 was located, specific experimental protocols for the acquisition of its spectral data cannot be provided. However, this section outlines general methodologies for obtaining NMR, IR, and MS data for a novel organic compound.

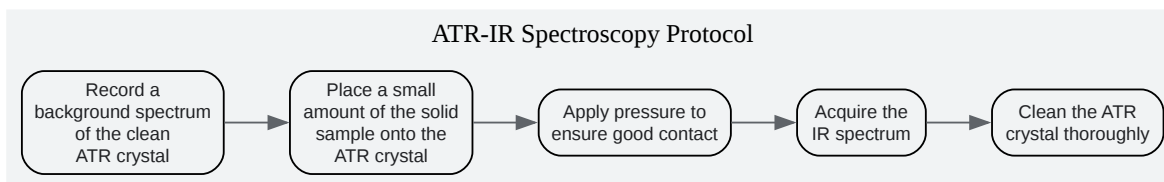
Nuclear Magnetic Resonance (NMR) Spectroscopy

A standard experimental workflow for acquiring NMR data is as follows:

Caption: General workflow for NMR sample preparation, data acquisition, and processing.

Infrared (IR) Spectroscopy

A typical protocol for obtaining an IR spectrum using an Attenuated Total Reflectance (ATR) accessory is outlined below:

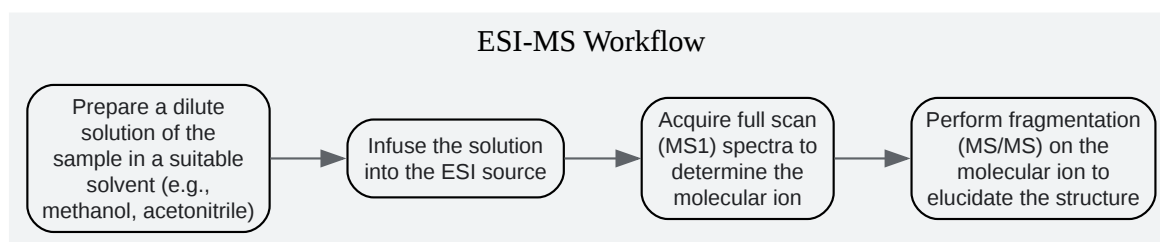


[Click to download full resolution via product page](#)

Caption: Standard procedure for acquiring an ATR-IR spectrum.

Mass Spectrometry (MS)

The following diagram illustrates a general workflow for Electrospray Ionization Mass Spectrometry (ESI-MS):



[Click to download full resolution via product page](#)

Caption: A generalized workflow for ESI-Mass Spectrometry analysis.

Signaling Pathways and Logical Relationships

As of the date of this report, there is no publicly available information detailing the involvement of **tert-butyl 2-ethyl-4-oxopiperidine-1-carboxylate** in any specific biological signaling pathways. The compound is likely a synthetic intermediate, and its biological activity has not been reported in the accessible scientific literature. Therefore, no diagrams for signaling pathways can be provided.

Conclusion

While a comprehensive technical guide on the spectral data of CAS 324769-07-5, **tert-butyl 2-ethyl-4-oxopiperidine-1-carboxylate**, cannot be fully realized due to the absence of publicly available experimental data, this document serves to formally identify the compound and highlight the current data gap. The provided reference data for the parent compound, tert-butyl 4-oxopiperidine-1-carboxylate, offers a valuable point of comparison for researchers in the field. It is recommended that scientists working with this compound perform their own spectral characterization to confirm its identity and purity.

- To cite this document: BenchChem. [Technical Guide: Spectral Data for CAS 324769-07-5]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1344233#cas-324769-07-5-spectral-data-nmr-ir-ms\]](https://www.benchchem.com/product/b1344233#cas-324769-07-5-spectral-data-nmr-ir-ms)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com